

# An In-depth Technical Guide on 4-Bromo-5-methylpicolinaldehyde

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: **4-Bromo-5-methylpicolinaldehyde**

Cat. No.: **B592004**

[Get Quote](#)

Audience: Researchers, scientists, and drug development professionals.

This technical guide provides essential physicochemical data for **4-Bromo-5-methylpicolinaldehyde**, a heterocyclic organic compound. The information herein is intended to support research and development activities where this molecule is of interest.

## Core Physicochemical Data

The fundamental molecular properties of **4-Bromo-5-methylpicolinaldehyde** have been determined and are summarized below. This data is critical for stoichiometric calculations, analytical characterization, and experimental design.

Parameter	Value	Source
Molecular Formula	C <sub>7</sub> H <sub>6</sub> BrNO	[1][2][3][4]
Molecular Weight	200.03 g/mol	[2][5]
Monoisotopic Mass	198.96329 Da	[3]

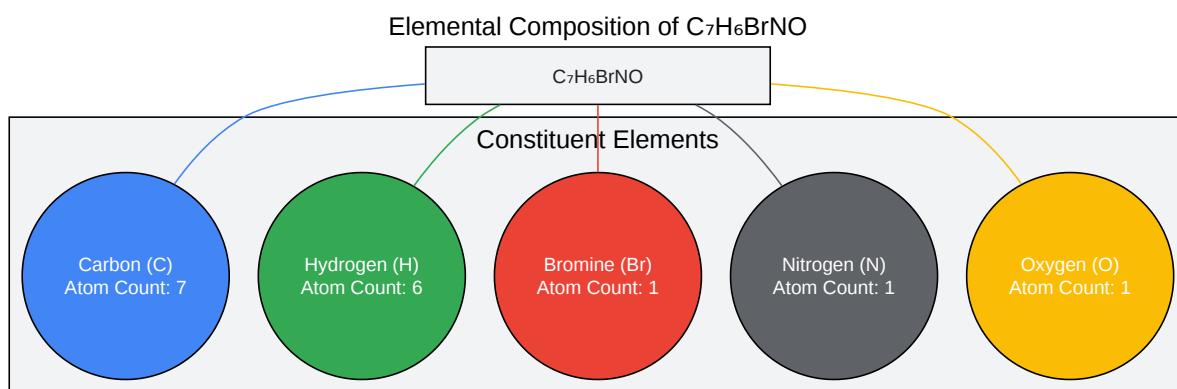
## Experimental Protocols

Detailed experimental protocols for the determination of molecular weight, such as mass spectrometry, are standardized procedures and are not detailed here. The provided data is based on computational analysis and information from chemical supplier databases.

## Visualizations

### Elemental Composition Diagram

The following diagram illustrates the elemental makeup of the **4-Bromo-5-methylpicolinaldehyde** molecule, providing a clear visual representation of its constituent atoms.



[Click to download full resolution via product page](#)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 4-Bromo-5-methylpicolinaldehyde | CymitQuimica [cymitquimica.com]
- 2. 1196157-14-8|4-Bromo-5-methylpicolinaldehyde|BLD Pharm [bldpharm.com]
- 3. PubChemLite - 4-bromo-5-methylpicolinaldehyde ( $C_7H_6BrNO$ ) [pubchemlite.lcsb.uni.lu]

- 4. lookchem.com [lookchem.com]
- 5. cenmed.com [cenmed.com]
- To cite this document: BenchChem. [An In-depth Technical Guide on 4-Bromo-5-methylpicolinaldehyde]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b592004#4-bromo-5-methylpicolinaldehyde-molecular-weight-and-formula>

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)